

(R)-ZINC-3573: A Comparative Analysis of Receptor Cross-reactivity

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest					
Compound Name:	(R)-ZINC-3573				
Cat. No.:	B611945	Get Quote			

(R)-ZINC-3573 has emerged as a potent and highly selective agonist for the Mas-related G protein-coupled receptor X2 (MRGPRX2), a receptor implicated in pain, itch, and pseudo-allergic reactions.[1][2] This guide provides a comprehensive comparison of (R)-ZINC-3573's activity at its primary target, MRGPRX2, versus a broad range of other receptors, supported by key experimental data and detailed protocols. For robust experimental design, it is recommended to use the inactive enantiomer, (S)-ZINC-3573, as a negative control to distinguish specific receptor-mediated effects from non-specific activity.[3][4][5]

High Selectivity Profile of (R)-ZINC-3573

(R)-ZINC-3573 demonstrates remarkable selectivity for MRGPRX2. Screening against a vast panel of G protein-coupled receptors (GPCRs) and kinases has confirmed its minimal off-target activity.[1][6] This high degree of selectivity makes it an invaluable chemical probe for elucidating the physiological and pathological roles of MRGPRX2.[2][6]

Quantitative Analysis of Receptor Activity

The following table summarizes the potency and selectivity of **(R)-ZINC-3573** based on extensive screening assays.

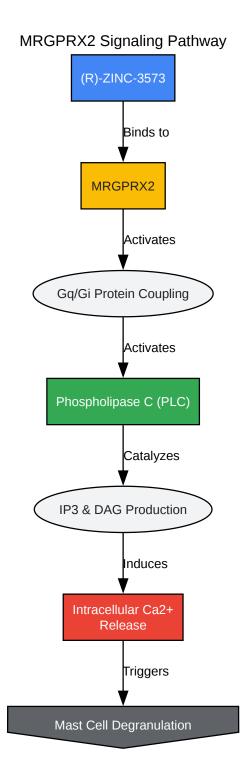


Target	Assay Type	Parameter	Value	Reference
MRGPRX2	PRESTO-Tango	EC50	0.74 μM (740 nM)	[1][2]
FLIPR	EC50	1 μΜ	[1]	
MRGPRX1	Not specified	Activity	No significant activity	
315 other GPCRs	PRESTO-Tango	Agonist Efficacy at 10 μM	Minimal	[6]
97 representative kinases	KINOMEscan	Kd	BTK: 27 μM, MAPK8: 19 μM, MAPK10: >30 μΜ	[1]
(S)-ZINC-3573 at MRGPRX2	PRESTO-Tango & FLIPR	EC50	> 100 μM	[1]

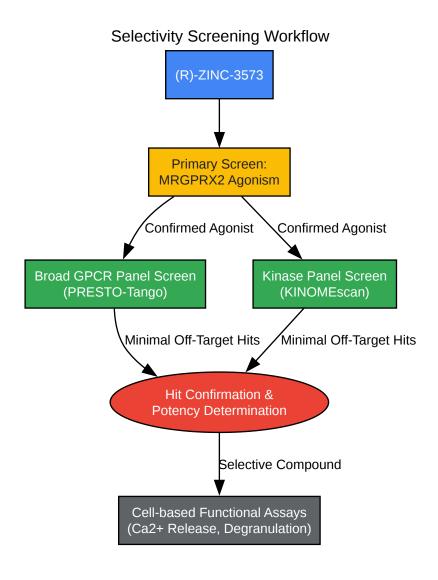
Signaling and Experimental Workflows

Activation of MRGPRX2 by **(R)-ZINC-3573** initiates a signaling cascade that leads to the release of intracellular calcium and subsequent degranulation in mast cells.[1][7] The experimental validation of **(R)-ZINC-3573**'s selectivity involved a multi-tiered screening approach.









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- To cite this document: BenchChem. [(R)-ZINC-3573: A Comparative Analysis of Receptor Cross-reactivity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b611945#cross-reactivity-of-r-zinc-3573-with-other-receptors]

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